3-aminohexan-1-ol hydrochloride PubChem CID 21883780 data

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Compound of Interest

Compound Name:	*(R)-3-Aminohexan-1-ol hydrochloride*
CAS No.:	*68889-63-4*
Cat. No.:	*B3056087*

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Technical Monograph: 3-Aminohexan-1-ol Hydrochloride

PubChem CID: 21883780 (Parent Free Base) | CAS: 104808-73-3 (Racemic HCl)

Executive Summary & Chemical Identity

3-Aminohexan-1-ol hydrochloride is a bifunctional aliphatic building block characterized by a primary amine at the C3 position and a primary alcohol at the C1 position. This 1,3-amino alcohol motif is a critical scaffold in medicinal chemistry, serving as a precursor for heterocycles (e.g., oxazines, pyrrolidines) and as a chiral linker in fragment-based drug discovery (FBDD).

Unlike its linear isomer 6-aminohexan-1-ol (used in polymer chemistry), the branched nature of the 3-amino isomer introduces a chiral center at C3, making it highly valuable for structure-activity relationship (SAR) studies where stereochemistry dictates binding affinity.

Chemical Identifiers

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Property	Data
IUPAC Name	3-aminohexan-1-ol hydrochloride
Common Synonyms	3-Amino-1-hexanol HCl; 1-Ethylbutylamine-3-ol HCl
CAS Number (Racemic)	104808-73-3
CAS Number (R-Isomer)	68889-63-4
CAS Number (S-Isomer)	68889-62-3
Molecular Formula	
Molecular Weight	153.65 g/mol
SMILES	CCCC(CCO)N.Cl

Chemical & Physical Characterization

The hydrochloride salt improves the stability and handling properties of the free base, which is prone to oxidation and hygroscopicity.

Physical Properties

Parameter	Value / Description	Note
Physical State	White to off-white crystalline powder	Hygroscopic; store under inert gas.
Solubility	High in , MeOH, DMSO	Polar protic solvents stabilize the ionic lattice.
Melting Point	105–115 °C (Typical range for homologous salts)	Experimental verification required per batch.
pKa (Amine)	~10.5 (Predicted)	Protonated at physiological pH.
Chirality	Contains one stereocenter at C3	Available as racemate or enantiopure (R/S).

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Analytical Profiling (Predicted)

- NMR (DMSO-

  ): Distinctive triplet for the terminal methyl (

  ppm), multiplet for the ethyl/propyl backbone, and a diagnostic multiplet for the methine proton at C3 (

  –

  ppm) shifted downfield due to the ammonium group. The hydroxymethylene protons (C1) appear as a triplet/multiplet around

  ppm.

- Mass Spectrometry (ESI+):

  (Free base mass).

Synthesis & Manufacturing Methodologies

The synthesis of 3-aminohexan-1-ol hydrochloride can be approached via classical organic synthesis or modern biocatalytic routes. The choice depends on the requirement for stereopurity.

Method A: Classical Reductive Amination (Racemic)

This route is cost-effective for generating the racemic scaffold for initial screening libraries.

- Precursor: 3-Hexanone is reacted with hydroxylamine hydrochloride to form 3-hexanone oxime.

- Reduction: The oxime undergoes catalytic hydrogenation (e.g., Raney Ni or Pd/C,

) or reduction with

  .

- Hydroxylation:Note: Direct synthesis often starts from a precursor already containing the oxygen functionality, such as the reduction of 3-aminohexanoic acid or ethyl 3-

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aminocrotonate derivatives followed by hydrogenation.

- Salt Formation: Treatment with anhydrous HCl in diethyl ether/dioxane precipitates the hydrochloride salt.

Method B: Biocatalytic Transamination (Enantioselective)

For drug development requiring high enantiomeric excess (

), biocatalysis is the preferred "green" route.

- Substrate: 1-hydroxyhexan-3-one (or protected derivative).
- Enzyme:

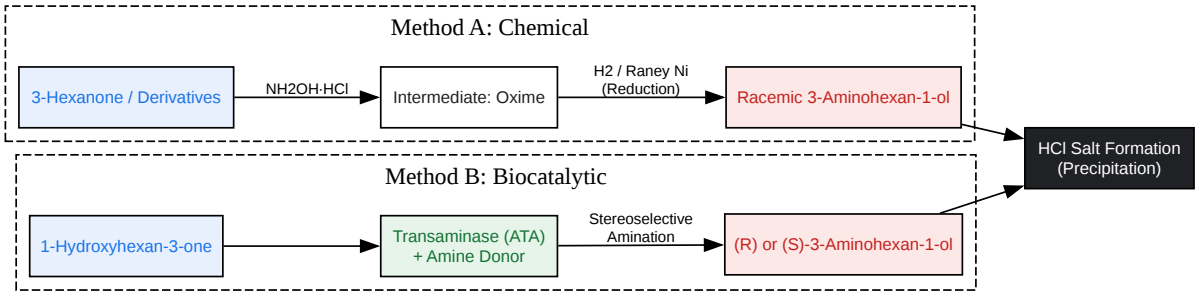
  -Transaminase (e.g., ATA-117).
- Donor: Isopropylamine or Alanine.
- Process: The enzyme stereoselectively transfers the amine group to the ketone.
  - (S)-Selective Transaminase

    (S)-3-aminohexan-1-ol.
  - (R)-Selective Transaminase

    (R)-3-aminohexan-1-ol.

Visualization: Synthesis Workflows

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Caption: Comparison of classical chemical reduction (racemic) vs. biocatalytic transamination (chiral) pathways.

Applications in Drug Discovery

3-Aminohexan-1-ol HCl serves as a versatile "linchpin" in Fragment-Based Drug Discovery (FBDD). Its dual functionality allows it to act as a heterocyclization precursor or a linker.

Heterocycle Formation

The 1,3-relationship between the amine and alcohol allows for cyclization into 6-membered rings, such as 1,3-oxazines, which are pharmacophores in various kinase inhibitors and antipsychotics.

- Protocol: Reaction with aldehydes/ketones under dehydrating conditions yields dihydro-1,3-oxazines.

Peptidomimetic Scaffolds

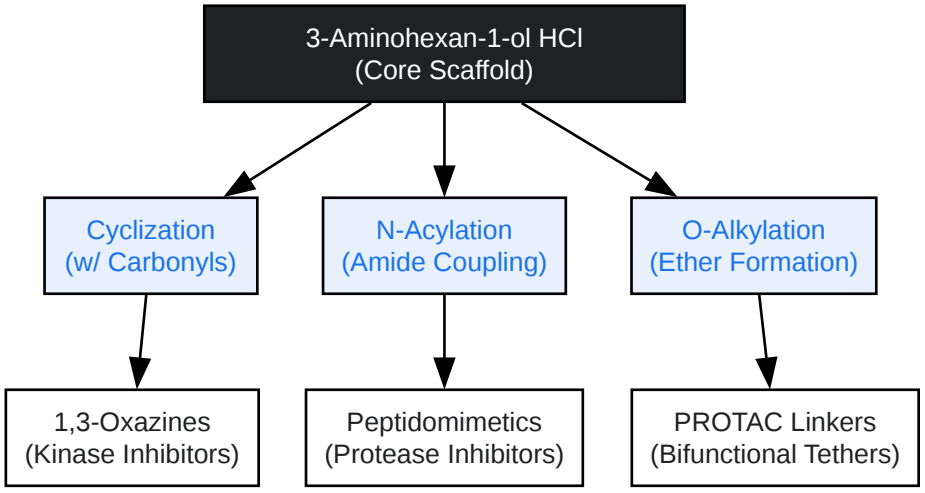
The structure mimics the side chain of isoleucine or norleucine but with a terminal hydroxyl group. This allows it to replace amino acids in peptide chains to alter solubility or metabolic stability (isostere replacement).

PROTAC Linkers

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The aliphatic chain provides flexibility. The amine can be conjugated to an E3 ligase ligand (e.g., Thalidomide derivative), while the alcohol can be converted to a leaving group (tosylate/mesylate) to attach the protein-of-interest ligand.

Visualization: Derivatization Logic



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Caption: Strategic derivatization pathways transforming the core scaffold into bioactive libraries.

Handling, Safety & Experimental Protocols

Safety Profile (GHS Classification)[10]

- Signal Word: Warning
- H315: Causes skin irritation.[1][2][3][4]
- H319: Causes serious eye irritation.[1][2][4][5]
- H335: May cause respiratory irritation.[1][2][3][4]
- Precaution: Handle in a fume hood. Wear nitrile gloves and safety goggles. The compound is hygroscopic; exposure to moisture will degrade the free flowing powder into a sticky gum.

Standard Protocol: Free Base Liberation

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For reactions requiring the nucleophilic amine (e.g., reductive amination):

- Suspend 3-aminohexan-1-ol HCl (1.0 eq) in DCM or THF.
- Add Triethylamine (TEA) or Diisopropylethylamine (DIPEA) (1.2 eq).
- Stir at Room Temperature (RT) for 15 min. The solution will become clear as the organic-soluble free base is generated.
- Proceed immediately with the electrophile addition (e.g., acid chloride).

Storage[9][11][13][14]

- Temperature: 2–8 °C (Refrigerated).
- Atmosphere: Store under Nitrogen or Argon (Air sensitive).
- Container: Tightly sealed, preferably in a desiccator.

References

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